Spectroscopic Characterization of 1-(Phenoxyacetyl)piperazine: A Technical Guide

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Compound of Interest

Compound Name:	*1-(Phenoxyacetyl)piperazine*
CAS No.:	*92114-37-9*
Cat. No.:	*B3043783*

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This technical guide provides an in-depth analysis of the expected spectroscopic data for the compound **1-(Phenoxyacetyl)piperazine**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes predictive data based on the analysis of its constituent chemical moieties. Given the limited availability of direct experimental spectra for this specific molecule in public databases, this guide leverages established spectroscopic principles and data from structurally related compounds to offer a robust predictive analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics.

Introduction to 1-(Phenoxyacetyl)piperazine

1-(Phenoxyacetyl)piperazine is a derivative of piperazine, a six-membered heterocyclic ring containing two nitrogen atoms at the 1 and 4 positions. The piperazine scaffold is a common pharmacophore in medicinal chemistry, known for its presence in a wide array of therapeutic agents. The phenoxyacetyl group introduces aromatic and amide functionalities, which can significantly influence the molecule's chemical properties and biological activity. Accurate spectroscopic characterization is paramount for confirming the identity, purity, and structure of

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synthesized **1-(Phenoxyacetyl)piperazine**, which is a critical step in any research and development pipeline.

Molecular Structure

The structural formula of **1-(Phenoxyacetyl)piperazine** is presented below. The molecule is formed by the condensation of phenoxyacetic acid and piperazine, resulting in an amide linkage.

Caption: Molecular structure of **1-(Phenoxyacetyl)piperazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental technique for elucidating the carbon-hydrogen framework of a molecule.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum of **1-(Phenoxyacetyl)piperazine** is expected to show distinct signals corresponding to the protons of the phenoxy group, the acetyl methylene group, and the two sets of non-equivalent methylene protons on the piperazine ring. The chemical shifts are influenced by the electron-withdrawing effect of the amide carbonyl and the ether oxygen.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **1-(Phenoxyacetyl)piperazine**

Protons (Label)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Ar-H (ortho)	6.90 - 7.00	d	2H
Ar-H (para)	7.00 - 7.10	t	1H
Ar-H (meta)	7.25 - 7.35	t	2H
-O-CH_2-C=O	4.70 - 4.80	s	2H
-C(=O)-N-(CH_2)-	3.60 - 3.70	t	4H
-NH-(CH_2)-	2.80 - 2.90	t	4H

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Predictions are based on typical values for similar functional groups and analysis of related compounds such as phenoxyacetic acid and N-acetylpiperazine.[1][2]

Interpretation:

- Aromatic Protons: The protons on the phenyl ring are expected to appear in the aromatic region (δ 6.9-7.4 ppm). The ortho-protons are shifted slightly upfield due to the electron-donating effect of the ether oxygen.
- Methylene Bridge: The singlet at approximately δ 4.7-4.8 ppm is characteristic of the methylene protons situated between the ether oxygen and the carbonyl group.
- Piperazine Protons: The piperazine ring protons are expected to show two distinct triplets. The protons on the carbons adjacent to the amide nitrogen (-C(=O)-N-(CH_2)-) will be deshielded and appear further downfield (δ 3.6-3.7 ppm) compared to the protons on the carbons adjacent to the secondary amine (-NH-(CH_2)-) which are expected around δ 2.8-2.9 ppm. The proton on the secondary amine (N-H) may appear as a broad singlet, and its chemical shift can be concentration-dependent.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **1-(Phenoxyacetyl)piperazine**

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Carbon (Label)	Predicted Chemical Shift (δ, ppm)
C=O (Amide)	168.0 - 170.0
Ar-C-O (ipso)	157.0 - 159.0
Ar-C (para)	121.0 - 123.0
Ar-C (meta)	129.0 - 131.0
Ar-C (ortho)	114.0 - 116.0
-O-CH_2-C=O	66.0 - 68.0
-C(=O)-N-(CH_2)-	42.0 - 44.0
-NH-(CH_2)-	45.0 - 47.0

Predictions are based on typical values for similar functional groups and analysis of related compounds.[2][3]

Interpretation:

- Carbonyl Carbon: The amide carbonyl carbon is expected to resonate at the downfield end of the spectrum, typically in the range of δ 168-170 ppm.
- Aromatic Carbons: The aromatic carbons will appear between δ 114-159 ppm, with the ipso-carbon attached to the ether oxygen being the most deshielded.
- Aliphatic Carbons: The methylene carbon of the acetyl group (-O-CH_2-C=O) is expected around δ 66-68 ppm. The two non-equivalent sets of piperazine carbons are predicted to appear in the range of δ 42-47 ppm.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **1-(Phenoxyacetyl)piperazine** in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:

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- Acquire a standard one-dimensional proton spectrum.
- Typical parameters: 16-32 scans, spectral width of 12-16 ppm, relaxation delay of 1-2 seconds.

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: 512-1024 scans, spectral width of 200-240 ppm, relaxation delay of 2-5 seconds.
- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule.

Table 3: Predicted IR Absorption Bands for **1-(Phenoxyacetyl)piperazine**

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
N-H Stretch (secondary amine)	3200 - 3400	Medium, broad
C-H Stretch (aromatic)	3000 - 3100	Medium
C-H Stretch (aliphatic)	2850 - 3000	Medium to Strong
C=O Stretch (amide)	1640 - 1680	Strong
C=C Stretch (aromatic)	1450 - 1600	Medium
C-O-C Stretch (aryl ether)	1200 - 1250 (asymmetric)	Strong
1000 - 1050 (symmetric)	Medium	
C-N Stretch (amide/amine)	1100 - 1300	Medium

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Predictions are based on characteristic IR frequencies for the respective functional groups.[4] [5]

Interpretation: The IR spectrum of **1-(Phenoxyacetyl)piperazine** is expected to be dominated by a strong absorption band for the amide carbonyl (C=O) stretch around 1650 cm^{-1}. The presence of the piperazine N-H group should give rise to a medium, broad absorption in the 3200-3400 cm^{-1} region. Aromatic C-H stretches will appear just above 3000 cm^{-1}, while aliphatic C-H stretches from the methylene groups will be observed just below 3000 cm^{-1}. The characteristic strong C-O-C stretching of the aryl ether will be prominent in the 1200-1250 cm^{-1} region.

Experimental Protocol for IR Spectroscopy

- Sample Preparation:
  - Solid (KBr pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.
  - Solid (ATR): Place a small amount of the solid sample directly on the Attenuated Total Reflectance (ATR) crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment or the clean ATR crystal.
  - Record the sample spectrum over the range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The sample spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

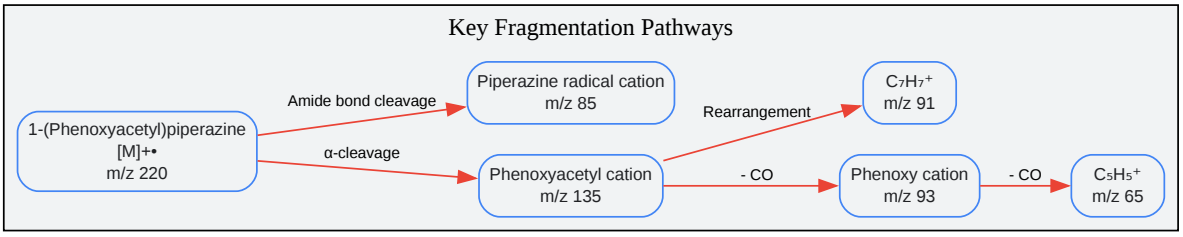
Mass Spectrometry (MS)

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Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Expected Mass Spectrum Data:

- Molecular Ion (M^+): The nominal molecular weight of **1-(Phenoxyacetyl)piperazine** ($C_{12}H_{16}N_2O_2$) is 220.27 g/mol . In an electron ionization (EI) mass spectrum, a molecular ion peak ($[M]^{+\cdot}$) is expected at m/z 220.
- Base Peak: The base peak is likely to result from a stable fragment. A probable candidate is the tropylium ion or a related aromatic fragment.
- Key Fragmentation Pathways: The fragmentation of **1-(Phenoxyacetyl)piperazine** is expected to proceed through several key pathways, primarily involving the cleavage of the amide bond and the piperazine ring.



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Caption: Proposed mass fragmentation pathway for **1-(Phenoxyacetyl)piperazine**.

Interpretation of Fragmentation:

- Cleavage of the C-N amide bond can lead to the formation of the phenoxyacetyl cation at m/z 135 and the piperazine radical cation at m/z 85.
- The phenoxyacetyl cation (m/z 135) can further lose a molecule of carbon monoxide (CO) to form the phenoxy cation at m/z 93, or undergo rearrangement to form the stable tropylium ion at m/z 91.

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- The phenoxy cation (m/z 93) can subsequently lose CO to yield a fragment at m/z 65.
- Fragmentation of the piperazine ring itself will lead to a series of smaller fragments.

Experimental Protocol for Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile) into the mass spectrometer via direct infusion or coupled with a chromatographic system (GC-MS or LC-MS).
- Ionization: Utilize an appropriate ionization technique. Electron Ionization (EI) is suitable for generating fragment ions, while softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) are useful for observing the molecular ion.
- Mass Analysis: Use a mass analyzer (e.g., quadrupole, time-of-flight) to separate the ions based on their mass-to-charge ratio.
- Data Acquisition: Scan a relevant mass range (e.g., m/z 50-500) to obtain the mass spectrum.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the key spectroscopic features of **1-(Phenoxyacetyl)piperazine**. The presented NMR, IR, and MS data, derived from the analysis of its constituent fragments and related structures, serve as a valuable reference for scientists engaged in the synthesis and characterization of this compound. Experimental verification of these predictions will be essential for definitive structural confirmation. The provided protocols offer a standardized approach for obtaining high-quality spectroscopic data for **1-(Phenoxyacetyl)piperazine** and its analogues.

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